

4-(Trityloxy)benzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 4-(Trityloxy)benzaldehyde

Cat. No.: B1339118

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An In-Depth Technical Guide to 4-(Trityloxy)benzaldehyde

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical reagents is paramount. This guide provides a detailed overview of **4-(Trityloxy)benzaldehyde**, a versatile organic compound.

Chemical Identity and Properties

4-(Trityloxy)benzaldehyde is a derivative of benzaldehyde featuring a bulky trityl (triphenylmethyl) protecting group attached to the hydroxyl group at the para position. This structural feature is key to its utility in multi-step organic synthesis, particularly in pharmaceutical and materials science research.

Quantitative Data Summary

The fundamental molecular properties of **4-(Trityloxy)benzaldehyde** are summarized in the table below for quick reference.

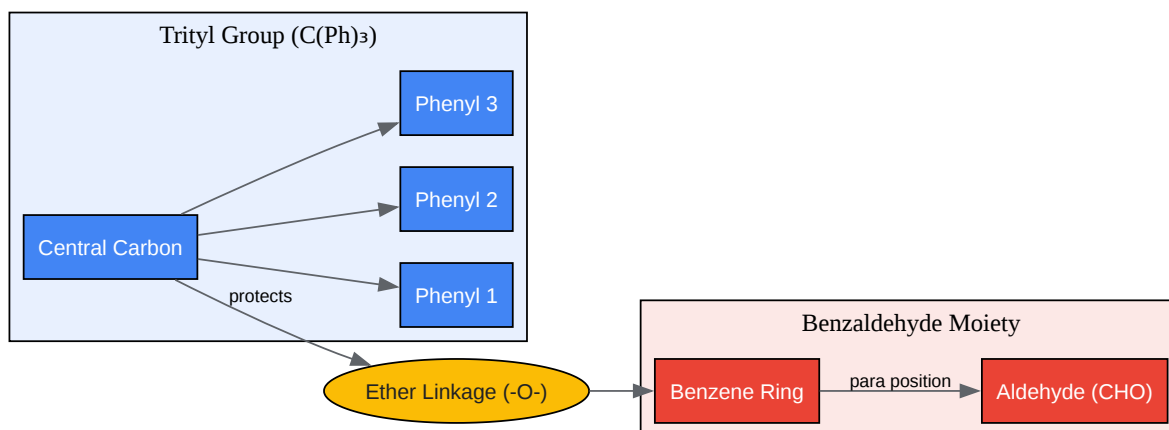
Property	Value	Source
Molecular Formula	C ₂₆ H ₂₀ O ₂	[1][2][3]
Molecular Weight	364.44 g/mol	[1][3]
CAS Number	892112-24-2	[1][2][3]

Synthesis and Reactivity

While specific experimental protocols can vary, the synthesis of **4-(Trityloxy)benzaldehyde** typically involves the reaction of 4-hydroxybenzaldehyde with trityl chloride in the presence of a base. The trityl group serves as a protecting group for the phenolic hydroxyl, allowing for selective reactions at the aldehyde functional group. The protective trityl group can be subsequently removed under acidic conditions.

Structural Representation

The molecular structure of **4-(Trityloxy)benzaldehyde** is characterized by the connection of a trityl group to a benzaldehyde moiety through an ether linkage. This arrangement is visualized in the diagram below.



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Molecular components of **4-(Trityloxy)benzaldehyde**.

Applications in Research and Development

The primary application of **4-(Trityloxy)benzaldehyde** lies in its role as an intermediate in organic synthesis. The steric bulk of the trityl group can influence the stereoselectivity of

reactions, and its stability under certain conditions makes it a valuable tool in the synthesis of complex molecules, including active pharmaceutical ingredients and functional materials.

This technical guide is intended for informational purposes for an audience of researchers, scientists, and drug development professionals. For specific experimental applications, always refer to peer-reviewed literature and established safety protocols.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com